

L-Palmitoylcarnitine TFA: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: *L-Palmitoylcarnitine TFA*

Cat. No.: *B8139575*

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For researchers, scientists, and drug development professionals, understanding the solubility and handling of L-Palmitoylcarnitine trifluoroacetate (TFA) is critical for reproducible and accurate experimental outcomes. This document provides detailed application notes and protocols for the use of **L-Palmitoylcarnitine TFA**, with a specific focus on its solubility and preparation in Dimethyl Sulfoxide (DMSO).

L-Palmitoylcarnitine is a key long-chain acylcarnitine involved in cellular metabolism, specifically the transport of fatty acids into the mitochondria for subsequent beta-oxidation and energy production. Its dysregulation has been implicated in various pathological conditions, including cardiovascular diseases, metabolic disorders, and neurodegenerative diseases. The trifluoroacetate salt form is often used in research due to its stability and defined stoichiometry.

Data Presentation: Solubility in DMSO

The solubility of **L-Palmitoylcarnitine TFA** in DMSO is a key parameter for the preparation of stock solutions for in vitro and in vivo studies. The following table summarizes the available quantitative data.

Compound	Solvent	Solubility	Molar Concentration (approx.)	Source
L-Palmitoylcarnitine TFA	DMSO	100 mg/mL	194.69 mM	GlpBio
Palmitoyl-DL-carnitine (chloride)	DMSO	~14 mg/mL	Not Applicable	Cayman Chemical[1]
Palmitoyl-L-carnitine-d3 (chloride)	DMSO	~10 mg/mL	Not Applicable	Cayman Chemical[2]

Note: The solubility of related compounds is provided for comparative purposes. The TFA salt form exhibits significantly higher solubility in DMSO.

Experimental Protocols

Protocol 1: Preparation of a High-Concentration L-Palmitoylcarnitine TFA Stock Solution in DMSO

This protocol outlines the steps to prepare a concentrated stock solution of L-Palmitoylcarnitine TFA in DMSO.

Materials:

- L-Palmitoylcarnitine TFA (solid form)
- Anhydrous/molecular sieve-dried DMSO
- Sterile, amber glass vial or a clear vial wrapped in aluminum foil
- Calibrated analytical balance
- Sterile, nuclease-free pipette tips

- Vortex mixer
- Water bath sonicator
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

Procedure:

- Preparation: In a sterile environment (e.g., a laminar flow hood), bring the **L-Palmitoylcarnitine TFA** vial to room temperature before opening to prevent condensation.
- Weighing: Carefully weigh the desired amount of **L-Palmitoylcarnitine TFA** using a calibrated analytical balance and transfer it to the sterile vial.
- Solvent Addition: Add the calculated volume of anhydrous DMSO to the vial to achieve the desired concentration (e.g., for a 100 mg/mL stock solution, add 1 mL of DMSO to 100 mg of **L-Palmitoylcarnitine TFA**).
- Dissolution:
 - Tightly cap the vial and vortex gently to initially mix the compound and solvent.
 - To aid dissolution, heat the vial in a 37°C water bath for 10-15 minutes.
 - Following heating, place the vial in a water bath sonicator and sonicate for 15-30 minutes, or until the solution is clear and free of particulates. Visually inspect the solution against a light source to ensure complete dissolution.
- Sterilization (Optional): If required for the application (e.g., cell culture), the stock solution can be sterilized by filtering through a 0.22 µm syringe filter that is compatible with DMSO.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).

Protocol 2: Preparation of Working Solutions for Cell Culture

This protocol describes the dilution of the DMSO stock solution into an aqueous medium for cell-based assays.

Materials:

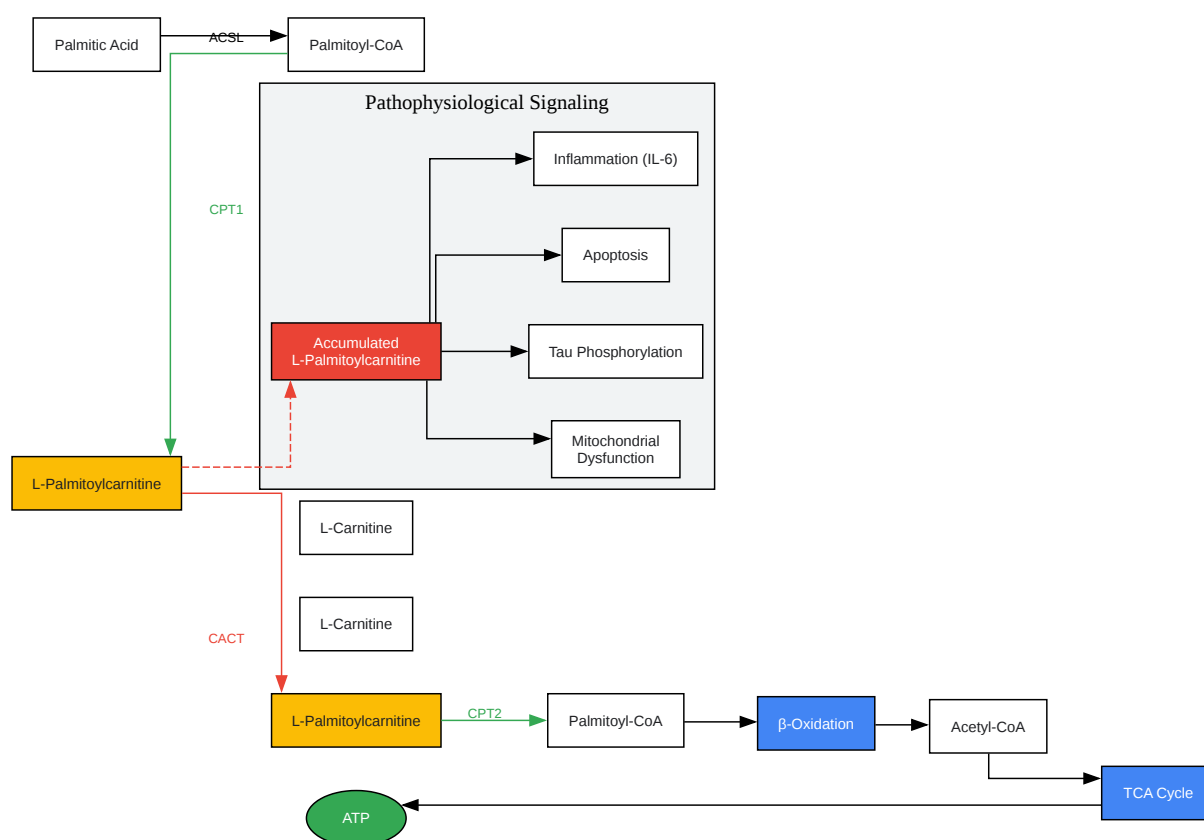
- **L-Palmitoylcarnitine TFA** stock solution in DMSO (from Protocol 1)
- Sterile cell culture medium or phosphate-buffered saline (PBS)
- Sterile microcentrifuge tubes and pipette tips

Procedure:

- Thawing: Thaw a single aliquot of the **L-Palmitoylcarnitine TFA** stock solution at room temperature.
- Intermediate Dilution (Optional but Recommended): To avoid precipitation, perform a stepwise dilution. First, dilute the concentrated DMSO stock into a small volume of sterile PBS or cell culture medium.
- Final Dilution: Add the intermediate dilution (or the stock solution directly for higher final concentrations) to the final volume of pre-warmed cell culture medium. Gently mix by inverting the tube or pipetting up and down.
- DMSO Concentration Control: Ensure the final concentration of DMSO in the cell culture medium is non-toxic to the cells. For most cell lines, the final DMSO concentration should be kept below 0.5%, and for sensitive or primary cells, below 0.1%. A vehicle control (medium with the same final concentration of DMSO) should always be included in the experiment.
- Immediate Use: Use the freshly prepared working solution immediately for treating cells. Do not store aqueous working solutions.

Mandatory Visualizations

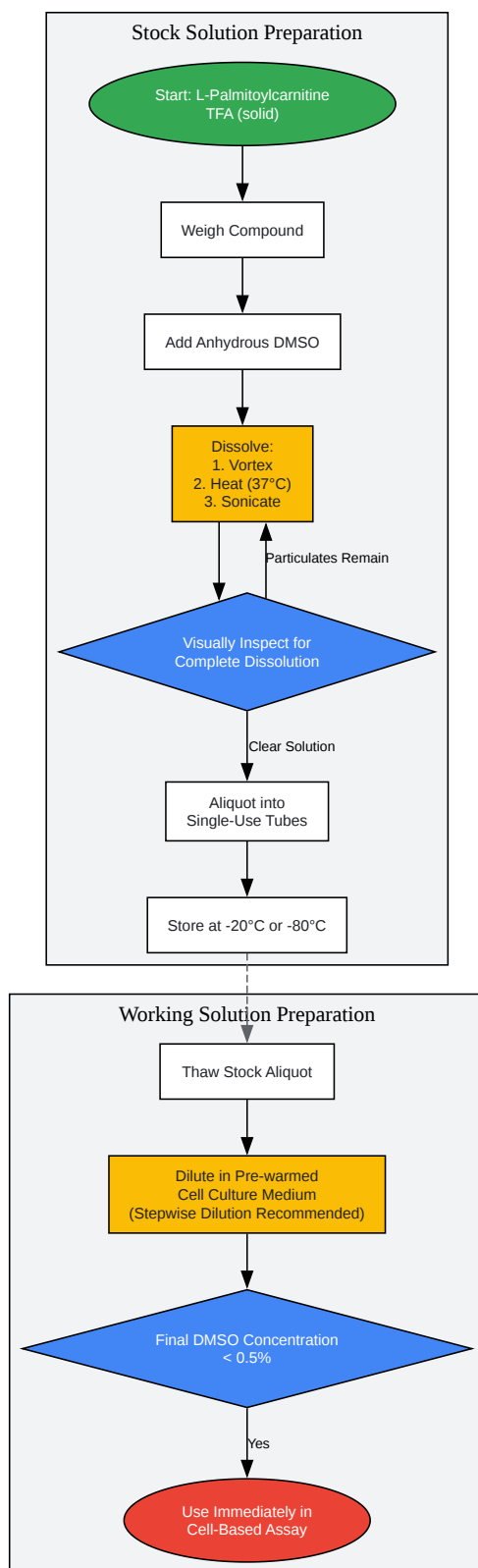
Signaling Pathway of L-Palmitoylcarnitine in Cellular Metabolism and Pathophysiology



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Caption: L-Palmitoylcarnitine in metabolic and pathophysiological pathways.

Experimental Workflow for Preparing L-Palmitoylcarnitine TFA Solutions



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Caption: Workflow for **L-Palmitoylcarnitine TFA** solution preparation.

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